Green Synthesis of Iron Oxide Nanoparticles Using Plant Extracts: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Iron dioxide*
CAS No.:	*12411-15-3*
Cat. No.:	*B13745507*

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This document provides detailed application notes and protocols for the green synthesis of iron oxide nanoparticles (IONPs) utilizing plant extracts. This eco-friendly approach offers a cost-effective and non-toxic alternative to conventional chemical and physical synthesis methods.[1][2][3] The phytochemicals present in plant extracts, such as flavonoids, polyphenols, and tannins, act as both reducing and stabilizing agents in the formation of nanoparticles.[4][5] These green-synthesized IONPs exhibit unique physicochemical properties, including biocompatibility and low toxicity, making them promising candidates for various biomedical applications, including drug delivery, antimicrobial therapy, and cancer treatment.[4][5][6]

Quantitative Data Summary

The characteristics and biological activity of green-synthesized IONPs can vary significantly depending on the plant extract and synthesis conditions used. The following tables summarize quantitative data from various studies to facilitate comparison.

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Table 1: Physicochemical Characterization of Green-Synthesized Iron Oxide Nanoparticles

Plant Extract	Precursor Salt(s)	Nanoparticle Size (nm)	Morphology	Crystalline Phase	Reference
Egeria densa	Ferrous sulfate, Ferric chloride	-	-	Rhombohedral (Hematite)	[7]
Phyllanthus niruri	-	15	-	Magnetite	[8]
Juglans regia (green husk)	-	5.77 ± 1.66	-	-	[9]
Cabbage, Moringa, Turnip	Ferrous sulfate	12.99 - 22.72	Spherical, Irregular	-	[1][10]
Artemisia absinthium L.	-	4.7 ± 0.8	Quasi-spherical	Hematite	[11]
Psidium guajava	-	-	-	-	[12]
Madhuca indica	Ferrous sulfate	56	-	-	[13]
Punica granatum (peel)	Ferrous sulfate	50-65	Spherical	Rhombohedral	[14]
Ricinus communis	Iron nitrate hexahydrate	25-72	Small particles	-	[15]

Table 2: Antimicrobial Activity of Green-Synthesized Iron Oxide Nanoparticles

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Plant Extract	Test Organism	Concentration	Zone of Inhibition (mm)	Minimum Inhibitory Concentration (MIC) (µg/mL)	Reference
Cabbage, Turnip, Moringa	Staphylococcus aureus	200 ppm	25 (Turnip)	-	[1]
Cabbage, Turnip, Moringa	Escherichia coli	200 ppm	24 (Moringa)	-	[1]
Psidium guajava	Shigella sonnei	-	13	-	[12]
Psidium guajava	Staphylococcus aureus	-	13	-	[12]
Spent Hop (Humulus lupulus L.)	Staphylococcus aureus	-	-	62.5 (cloves extract modified)	[16]
Spent Hop (Humulus lupulus L.)	Escherichia coli	-	-	125 (cloves extract modified)	[16]
Ricinus communis	Staphylococcus aureus	40 µg/ml	22	-	[15]
Ricinus communis	Pseudomonas aeruginosa	40 µg/ml	25	-	[15]
Camellia sinensis (green tea)	Staphylococcus aureus	50 µg/ml	27	-	[17]
Camellia sinensis (green tea)	Pseudomonas aeruginosa	50 µg/ml	29	-	[17]

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Apium graveolens (celery)	Staphylococcus aureus	50 µg/ml	22	-	[17]
Apium graveolens (celery)	Pseudomonas aeruginosa	50 µg/ml	25	-	[17]

Table 3: Cytotoxicity of Green-Synthesized Iron Oxide Nanoparticles

Plant Extract	Cell Line	Concentration	Cell Viability (%) / Effect	Reference
Artemisia absinthium L.	HaCaT (healthy)	-	>80% viability	[11]
Artemisia absinthium L.	A375 (melanoma)	500 µg/mL (72h)	Increased sensitivity, apoptosis	[11]
Turmeric rhizome (Curcuma amada)	MDA-MB-231 (breast cancer)	125 µg/ml	<50% viability reduction	[18]
Juglans regia (green husk)	3T3 (normal)	up to 1000 µg/ml	No significant toxicity	[9]
Juglans regia (green husk)	HT-29 (cancerous)	up to 1000 µg/ml	No toxic effect	[9]
Punica granatum (peel)	WRL-68 (normal hepatic)	-	Dose-dependent cytotoxicity	[14]
Punica granatum (peel)	HUH-7 (hepatocellular carcinoma)	-	Dose-dependent cytotoxicity	[14]

Experimental Protocols

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The following protocols provide a generalized yet detailed methodology for the green synthesis, purification, and characterization of iron oxide nanoparticles using plant extracts.

Preparation of Plant Extract

- Collection and Preparation of Plant Material:
  - Collect fresh, healthy plant leaves, fruits, or other desired parts.
  - Wash the plant material thoroughly with distilled water to remove any dust and impurities.
  - Air-dry the material in the shade to prevent the degradation of phytochemicals.
  - Grind the dried plant material into a fine powder using an electric mixer or mortar and pestle.[1]
- Aqueous Extraction:
  - Mix a known amount of the plant powder (e.g., 0.5 g) with a specific volume of distilled water (e.g., 1000 mL).[1]
  - Heat the mixture at a controlled temperature (e.g., 70°C) for a defined period (e.g., 45 minutes) to facilitate the extraction of bioactive compounds.[1]
  - Allow the mixture to cool to room temperature.
  - Filter the extract using Whatman filter paper to remove plant debris.[1]
  - The resulting clear filtrate is the plant extract, which can be stored at 4°C for further use.[13]

Green Synthesis of Iron Oxide Nanoparticles

- Preparation of Precursor Solution:
  - Prepare an aqueous solution of an iron salt precursor, such as ferrous sulfate ($FeSO_4$) or ferric chloride ($FeCl_3$), at a desired concentration (e.g., 2 mM).[1]
- Synthesis Reaction:

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- Add a specific volume of the plant extract (e.g., 10 mL) to a defined volume of the iron salt solution (e.g., 7.0 mL).[1]
- Continuously stir the mixture for a short period (e.g., 5 minutes).[1]
- Adjust the pH of the solution to an alkaline value (e.g., >10) using a suitable base like sodium hydroxide (NaOH) to facilitate the nanoparticle formation.[19]
- Observe the color change of the solution, which indicates the formation of iron oxide nanoparticles.[3][7][12] For instance, a change from light yellow to greenish-black or reddish-brown can signify the synthesis of FeO–NPs and Fe_2O_3–NPs, respectively.[7]

- Incubation and Purification:
  - Incubate the reaction mixture at a specific temperature (ranging from 25 to 100°C) for a designated time to allow for the completion of the reaction.[4] Some protocols suggest incubation for 24 hours at 37°C.[13]
  - Collect the synthesized nanoparticles by centrifugation at high speed (e.g., 4500 rpm for 30 minutes).[13]
  - Discard the supernatant and wash the nanoparticle pellet multiple times with distilled water to remove any unreacted precursors and by-products.[13][19]
  - Dry the purified nanoparticles in a hot air oven at a specific temperature (e.g., 80°C for 1 hour) to obtain a powder form.[13]
  - For some applications, the dried powder may be further calcined at a high temperature (e.g., 500°C for 2 hours) to enhance crystallinity.[20]

Characterization of Synthesized Nanoparticles

A variety of techniques are employed to characterize the synthesized IONPs:

- UV-Visible Spectroscopy: To confirm the formation of IONPs by observing the surface plasmon resonance (SPR) peak.[7][8] The characteristic SPR peak for iron oxide nanoparticles typically appears in the range of 290-355 nm.[7][8]

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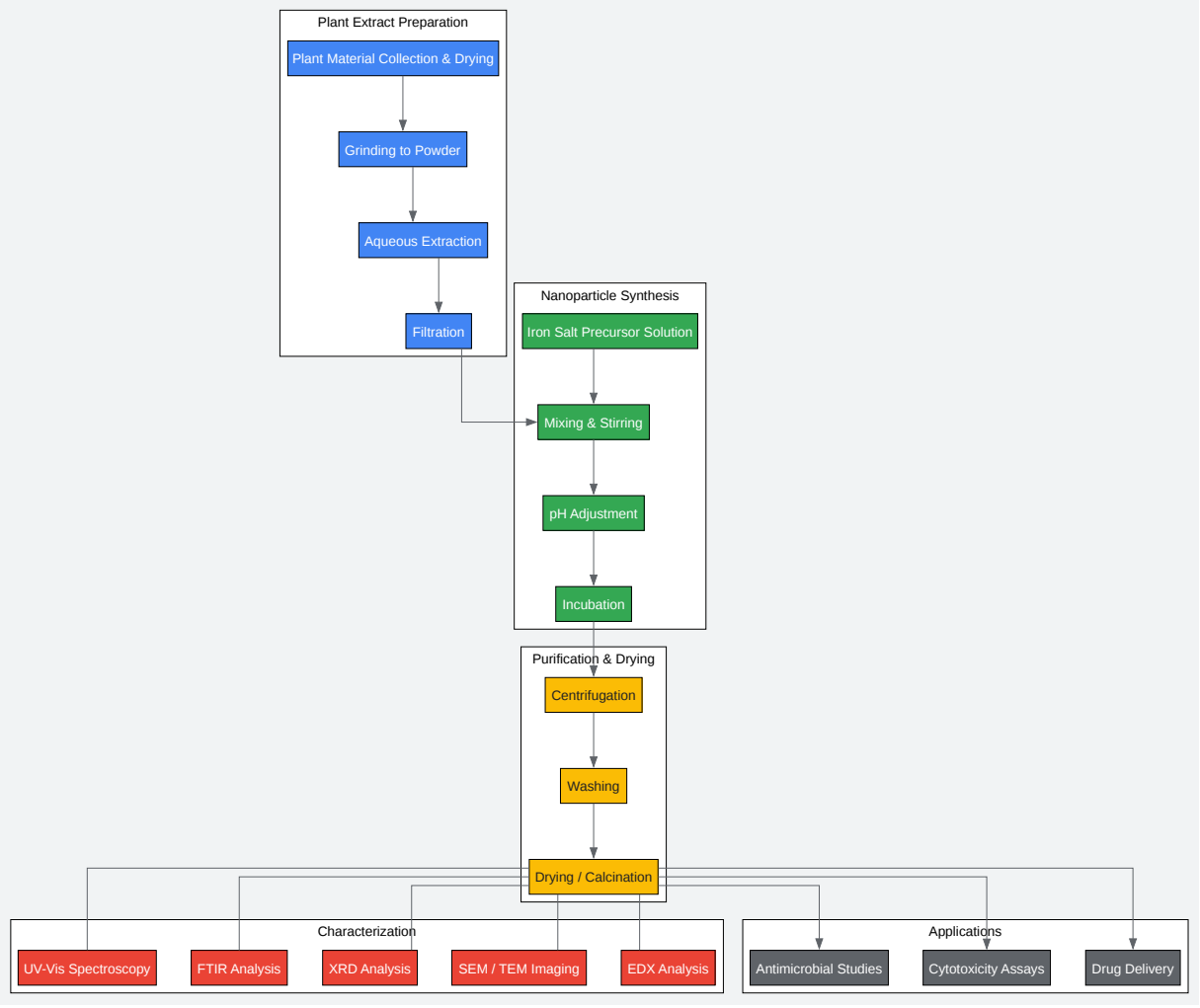
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the functional groups of the phytochemicals from the plant extract that are responsible for the reduction and capping of the nanoparticles.[7][11]
- X-ray Diffraction (XRD): To determine the crystalline nature, phase, and average crystallite size of the synthesized IONPs.[7][8]
- Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM): To visualize the morphology, size, and shape of the nanoparticles.[11][14]
- Energy-Dispersive X-ray Spectroscopy (EDX): To determine the elemental composition and purity of the synthesized nanoparticles.[7]

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the green synthesis and characterization of iron oxide nanoparticles using plant extracts.

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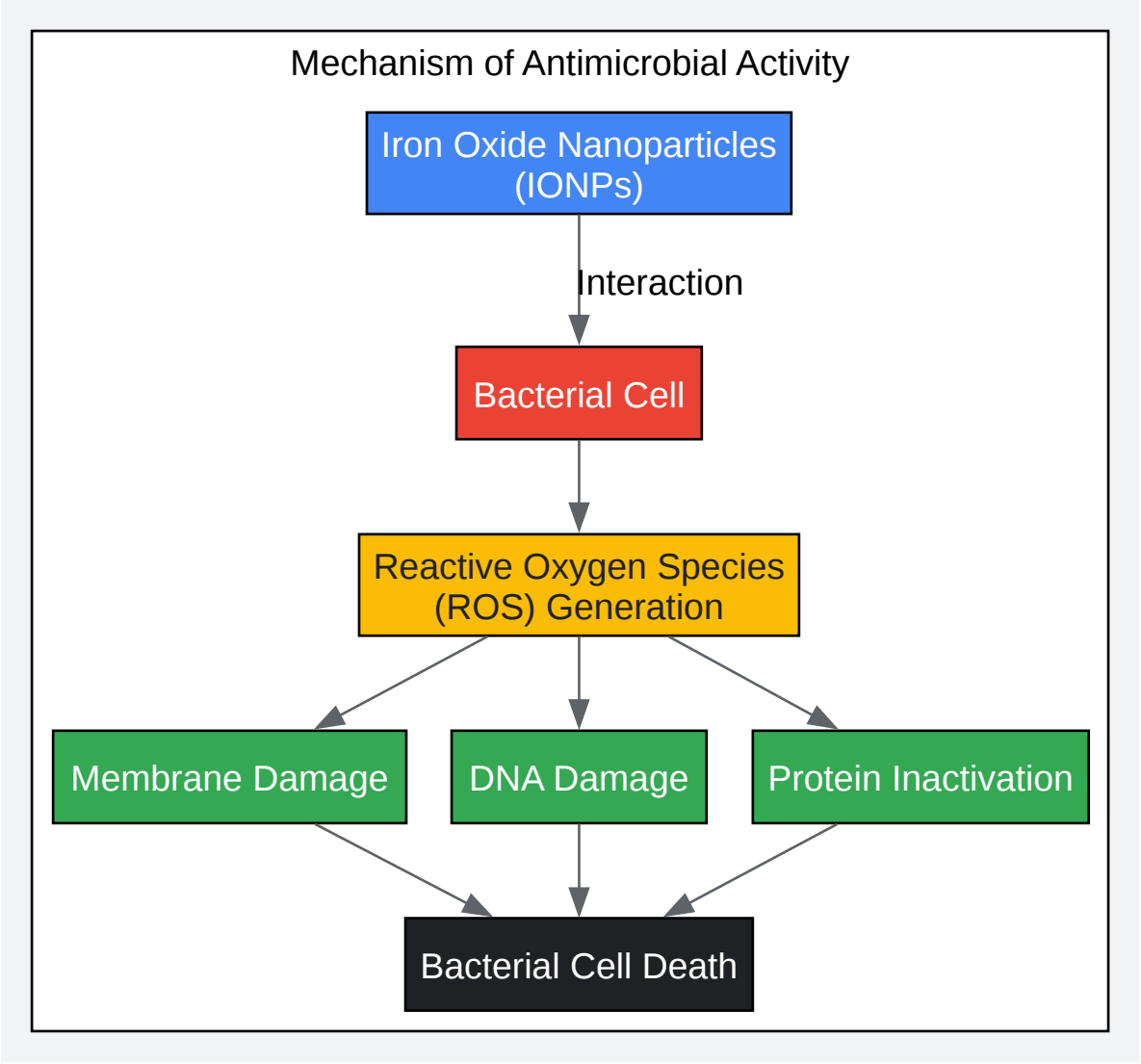
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Caption: General workflow for green synthesis of IONPs.

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Proposed Mechanism of Action for Antimicrobial Activity

While the precise signaling pathways are still under extensive investigation, a proposed mechanism for the antimicrobial activity of iron oxide nanoparticles involves the generation of reactive oxygen species (ROS), which leads to oxidative stress and subsequent damage to bacterial cells.



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Caption: Proposed antimicrobial mechanism of IONPs.

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Iron oxide nanoparticles are thought to catalyze the production of ROS, which can damage vital cellular components such as DNA, proteins, and lipids, ultimately leading to cell death.[12] The small size and high surface-to-volume ratio of nanoparticles facilitate their interaction with microbial membranes.[15]

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